

Technical Monograph: Discovery and Development of MI-888

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Compound of Interest

Compound Name: MI-888 free base

CAS No.: 1303607-59-1

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Executive Summary

MI-888 represents a pivotal advancement in the development of non-peptide small-molecule inhibitors of the MDM2-p53 protein-protein interaction. Developed by the laboratory of Dr. Shaomeng Wang (University of Michigan), MI-888 is a highly potent spirooxindole derivative designed to overcome the pharmacokinetic (PK) limitations of earlier generation compounds (e.g., MI-219).

With a binding affinity (

) of 0.44 nM and the ability to induce rapid, complete, and durable tumor regression in xenograft models via oral administration, MI-888 serves as a benchmark for efficacy in the reactivation of wild-type p53.^{[1][2]} This guide details the technical discovery logic, mechanism of action (MoA), and validated protocols for assessing MI-888 and similar MDM2 antagonists.

Scientific Background: The p53-MDM2 Axis

The tumor suppressor p53 is the "guardian of the genome," inducing cell cycle arrest or apoptosis in response to stress. In approximately 50% of human cancers, p53 is wild-type (WT)

but functionally suppressed by the E3 ubiquitin ligase MDM2.^[1] MDM2 binds the N-terminal transactivation domain of p53, inhibiting its transcriptional activity and promoting its proteasomal degradation.

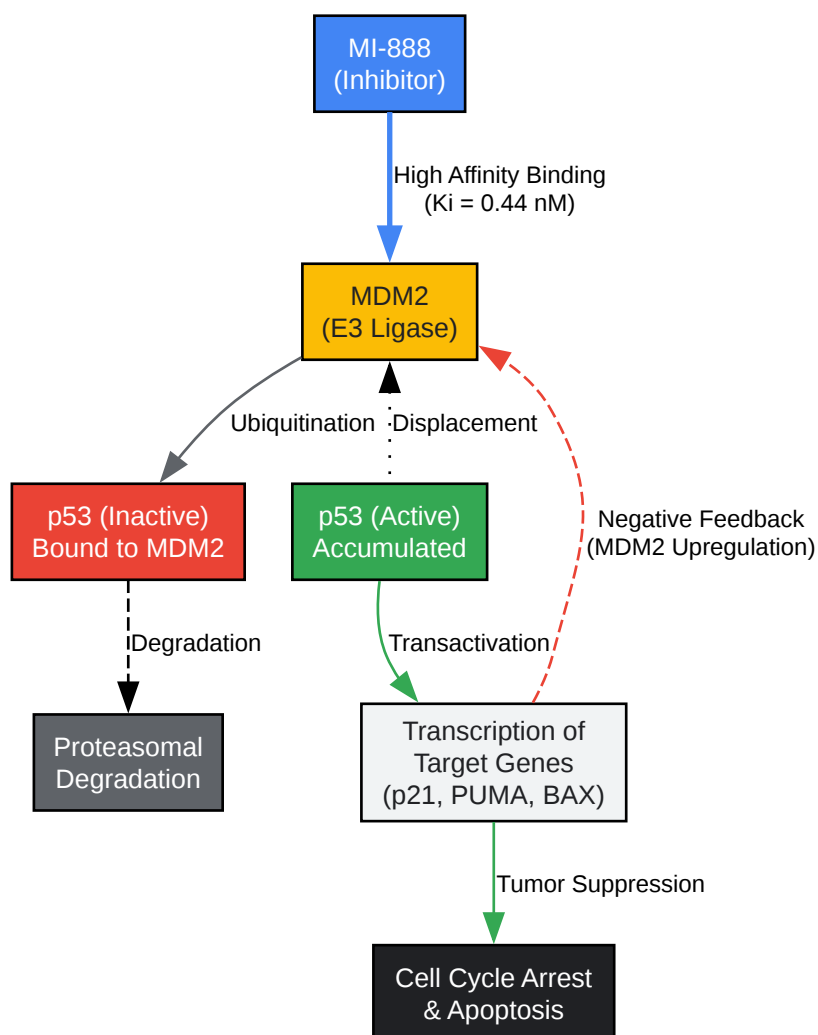
Structural Basis for Inhibition: Crystallographic studies reveal that p53 binds MDM2 via an amphipathic

-helix. Three key residues on p53 insert into a deep hydrophobic cleft on MDM2:

- Phe19
- Trp23
- Leu26

MI-888 was designed to mimic the spatial projection of these three residues, acting as a competitive antagonist that displaces p53 from MDM2, thereby stabilizing p53 and restoring its tumor-suppressive function.

Visualization: p53-MDM2 Signaling & Reactivation



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Figure 1: Mechanism of Action. MI-888 competitively binds MDM2, preventing p53 ubiquitination and restoring apoptotic signaling.

Discovery & Structure-Activity Relationship (SAR)

The discovery of MI-888 was driven by the need to improve the oral bioavailability of spirooxindole inhibitors. While earlier compounds like MI-219 were potent, they required high doses to achieve regression.

Chemical Logic

The core scaffold is a spiro[3H-indole-3,3'-pyrrolidin]-2(1H)-one.

- Stereochemistry: The interaction is highly stereospecific. The specific stereoisomerism allows the substituents to project into the Phe19, Trp23, and Leu26 pockets of MDM2.
- Optimization: Modifications were made to the pyrrolidine ring substituents to enhance metabolic stability and solubility without sacrificing binding affinity.
- Result: MI-888 achieved a K_i of 0.44 nM, making it one of the most potent MDM2 inhibitors reported at the time of its discovery.^{[1][2]}

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Data Summary: Comparative Potency

Compound	K _i (nM)	IC ₅₀ (HCT-116 p53+/+)	Selectivity (vs p53-/-)	Oral Bioavailability (F%)
Nutlin-3a	90	~1500 nM	>20x	Low
MI-219	5.0	550 nM	>100x	55-65%
MI-888	0.44	92 nM	>100x	High

Table 1: Comparison of MI-888 with predecessor MI-219 and reference compound Nutlin-3a. MI-888 exhibits superior binding affinity and cellular potency.^{[1][3]}

Technical Protocols

As a Senior Application Scientist, I emphasize that the reliability of these assays depends on strict control of protein quality and timing.

Protocol 1: Fluorescence Polarization (FP) Binding Assay

Purpose: To determine the binding affinity (

) of MI-888 to recombinant MDM2 protein. Principle: Small fluorescent molecules rotate rapidly (low polarization). When bound to a large protein (MDM2), rotation slows (high polarization).

MI-888 displaces a fluorescent p53-peptide tracer, reducing polarization.

Reagents:

- Recombinant human MDM2 protein (residues 1–118).
- Fluorescent tracer: 5-FAM-tagged p53 peptide.
- Assay Buffer: PBS, 0.01% Tween-20, 1 mM DTT (Critical for protein stability).

Workflow:

- Preparation: Dilute MDM2 protein to a concentration equivalent to its for the tracer (typically 10–20 nM) to ensure sensitivity.
- Incubation: Mix MDM2, 5-FAM-peptide (5 nM), and serial dilutions of MI-888 in 384-well black plates.
- Equilibration: Incubate for 30 minutes at room temperature in the dark.
- Read: Measure Fluorescence Polarization (Ex: 485 nm, Em: 535 nm).
- Analysis: Plot mP vs. log[Inhibitor]. Fit to a competitive binding equation (e.g., Cheng-Prusoff) to derive

Protocol 2: Western Blotting for PD Markers

Purpose: To validate the mechanism of action in cells (Pharmacodynamics). Target Markers:

- p53: Should accumulate due to blocked degradation.
- MDM2: Should increase (p53 target gene, feedback loop).
- p21: Should increase (direct p53 target, cell cycle arrest).
- PARP: Cleavage indicates apoptosis.

Workflow:

- Seeding: Seed HCT-116 (p53 WT) cells at cells/well in 6-well plates.
- Treatment: Treat with MI-888 (e.g., 10, 50, 100, 500 nM) for 24 hours. Include a DMSO control.
- Lysis: Lyse in RIPA buffer with protease/phosphatase inhibitors. Critical: Perform lysis on ice to prevent protein degradation.
- Immunoblot: Separate on 4-12% Bis-Tris gels. Transfer to PVDF. Probe with anti-p53 (DO-1), anti-MDM2 (SMP14), and anti-p21 antibodies.
- Validation: A potent MDM2 inhibitor must show p53 and p21 induction at concentrations correlating with the IC₅₀.

Protocol 3: In Vivo Efficacy (Xenograft Model)

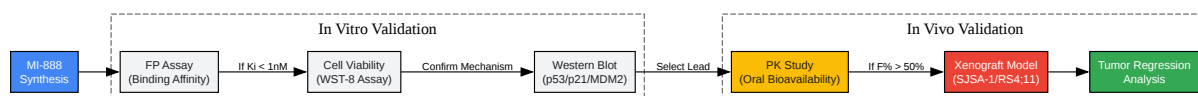
Purpose: To assess tumor regression potential.^{[1][2]} Model: SJSA-1 (Osteosarcoma) or RS4;11 (Leukemia) – both MDM2-amplified lines.

Workflow:

- Implantation: Inject cells subcutaneously into SCID mice.
- Staging: Allow tumors to reach ~100–150 mm³. Randomize mice into groups (n=8).
- Dosing: Formulate MI-888 in a vehicle suitable for oral gavage (e.g., PEG400/Ethanol/Saline).
 - Dose: 50–100 mg/kg, daily (QD).
- Monitoring: Measure tumor volume () and body weight 3x/week.

- Endpoint: MI-888 is expected to induce complete tumor regression (tumor volume < unmeasurable) within 2 weeks of treatment in sensitive models.

Visualization: Experimental Validation Workflow



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Figure 2: Sequential validation workflow for MI-888. Progression from biochemical assays to in vivo models relies on meeting strict potency and PK thresholds.

Conclusion & Future Outlook

MI-888 stands as a definitive "tool compound" and advanced lead in the MDM2 inhibitor class. Its development demonstrated that small molecules could achieve not just growth inhibition, but complete tumor regression via the oral route.[2]

While MI-888 itself was a critical milestone, the optimization efforts described here paved the way for clinical candidates like MI-773 (SAR405838), which entered human trials. For researchers, MI-888 remains an excellent positive control for in vitro and in vivo studies of p53 reactivation.

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